

Preparing Tiprelestat Solutions for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tiprelestat*

Cat. No.: *B15576287*

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Abstract

Tiprelestat, a recombinant form of the human protein elafin, is a potent inhibitor of neutrophil elastase and proteinase 3, playing a crucial role in modulating inflammation and tissue remodeling.[1] Its therapeutic potential is being investigated in various conditions, including pulmonary arterial hypertension (PAH), postoperative inflammatory complications, and COVID-19.[1][2][3] Proper preparation of **Tiprelestat** solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed application notes and protocols for the preparation of **Tiprelestat** solutions for both in vitro and in vivo experimental use.

Product Information and Chemical Properties

Tiprelestat is a small, soluble, and highly stable protein.[4] It is typically supplied as a lyophilized powder and should be handled with care in a laboratory setting.[5]

Table 1: Chemical and Physical Properties of **Tiprelestat**

Property	Value	Reference
Synonyms	Recombinant Human Elafin, ESI, SKALP, PI3	[6]
Molecular Weight	Approximately 11 kDa	
Formulation	Typically lyophilized from a sterile filtered solution containing buffers such as PBS or Tris-based buffers. May contain cryoprotectants like trehalose or mannitol.	[5][7]
Purity	>95% as determined by SDS-PAGE	
Endotoxin Level	Typically < 1.0 EU per µg of protein	

Reconstitution of Lyophilized Tiprelestat

2.1. Materials Required:

- Lyophilized **Tiprelestat** vial
- Sterile, pyrogen-free reconstitution buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4 or sterile water)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile, low-retention tips
- Vortex mixer and microcentrifuge

2.2. Reconstitution Protocol:

- Equilibration: Before opening, allow the vial of lyophilized **Tiprelestat** and the reconstitution buffer to equilibrate to room temperature for 15-30 minutes.

- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 30 seconds) to ensure that all the lyophilized powder is collected at the bottom of the vial.
- **Reconstitution:** Aseptically add the recommended volume of sterile reconstitution buffer to the vial. To prepare a stock solution of a desired concentration (e.g., 0.1-1.0 mg/mL), use the following formula:

$$\text{Volume of buffer } (\mu\text{L}) = (\text{Mass of Tiprelestat } (\mu\text{g})) / (\text{Desired concentration (mg/mL)}) \times 1000$$

- **Dissolution:** Gently swirl or rock the vial to dissolve the powder completely. Avoid vigorous shaking or vortexing, as this can cause foaming and protein denaturation. Allow the vial to sit at room temperature for 15-30 minutes with occasional gentle agitation to ensure complete dissolution.
- **Aliquoting and Storage:** Once fully dissolved, it is recommended to aliquot the stock solution into sterile, low-protein-binding polypropylene tubes in volumes appropriate for single-use experiments. This minimizes freeze-thaw cycles which can degrade the protein.[\[6\]](#) Store the aliquots at -20°C or -80°C for long-term storage.[\[5\]](#)

Table 2: Recommended Solvents and Storage Conditions

Parameter	Recommendation	Reference
Reconstitution Buffer	Sterile PBS, pH 7.4; Sterile Water	[5] [7]
Stock Solution Concentration	0.1 - 1.0 mg/mL	[7]
Short-term Storage (2-4 weeks)	4°C	[6]
Long-term Storage	-20°C to -80°C in working aliquots	[5] [6]
Freeze-Thaw Cycles	Avoid repeated cycles	[6]

Experimental Protocols

3.1. In Vitro Experiments (e.g., Cell Culture)

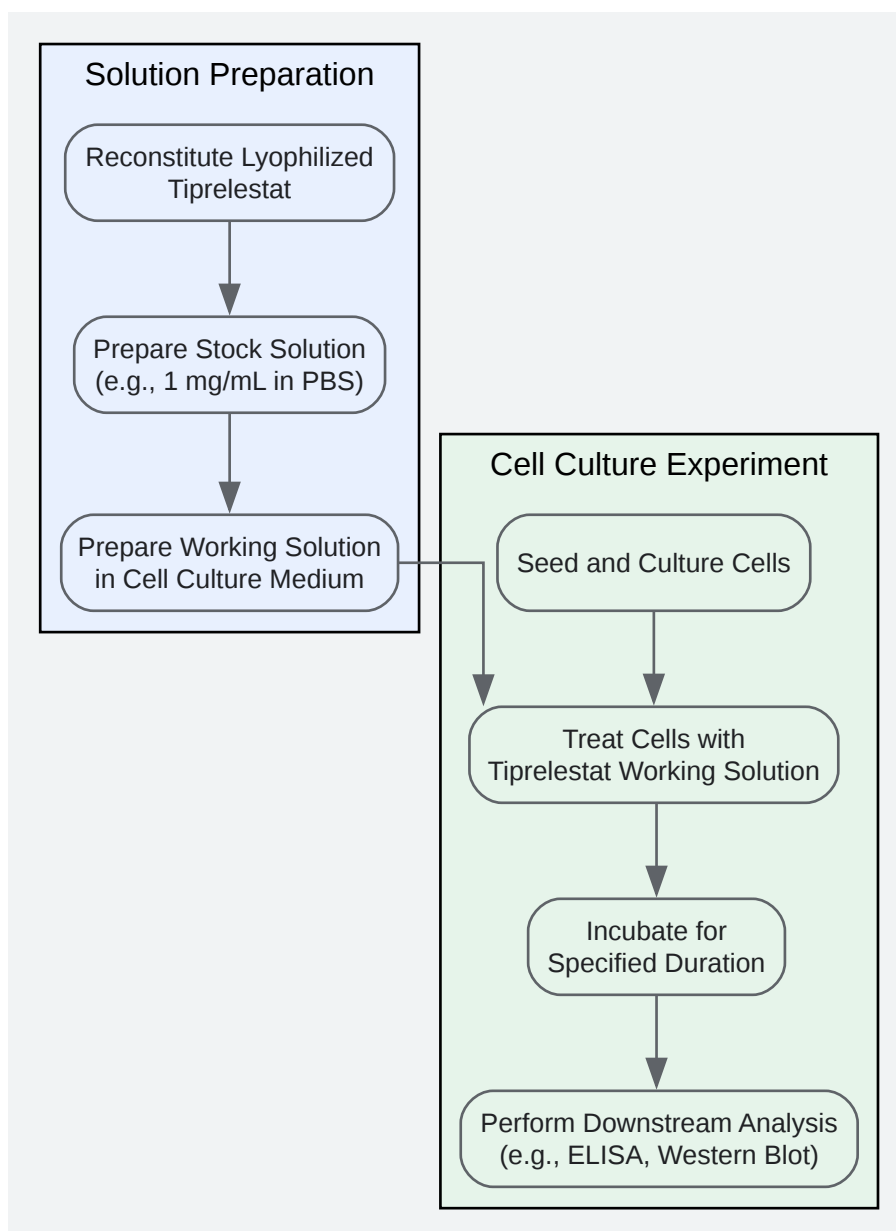
3.1.1. Preparation of Working Solutions:

- Thaw an aliquot of the **Tiprelestat** stock solution on ice.
- Dilute the stock solution to the desired final concentration using sterile cell culture medium.
- Gently mix the working solution by pipetting up and down. Do not vortex.
- Add the working solution to the cell cultures.

Table 3: Example Concentrations for In Vitro Studies

Application	Cell Line	Concentration	Reference
Inhibition of LPS-induced MCP-1 production	U937 cells	10 µg/mL	Not explicitly cited
Inhibition of P. aeruginosa-secreted peptidase	N/A	4 and 8 µM	Not explicitly cited

3.1.2. Experimental Workflow for In Vitro Studies:



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In Vitro Experimental Workflow.

3.2. In Vivo Experiments (e.g., Animal Studies)

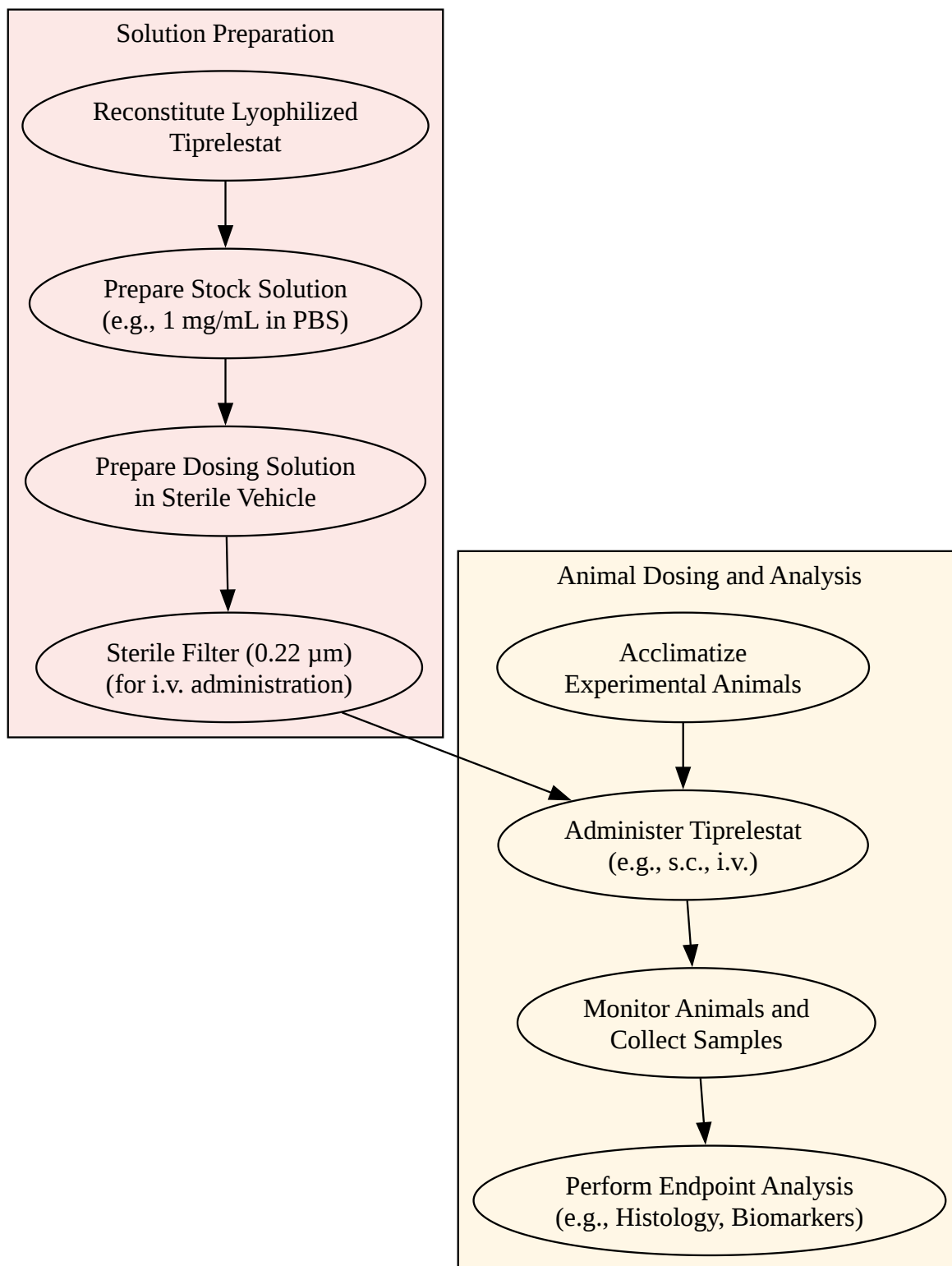
3.2.1. Preparation of Dosing Solutions:

- Thaw an aliquot of the **Tiprelestat** stock solution on ice.

- Dilute the stock solution to the final desired concentration using a sterile, pyrogen-free vehicle suitable for the chosen route of administration (e.g., sterile saline for subcutaneous or intravenous injection).
- For intravenous administration, it is recommended to sterile filter the final dosing solution through a 0.22 µm low-protein-binding syringe filter to ensure sterility.[\[8\]](#)[\[9\]](#)

Table 4: Example Dosages and Administration Routes for In Vivo Studies

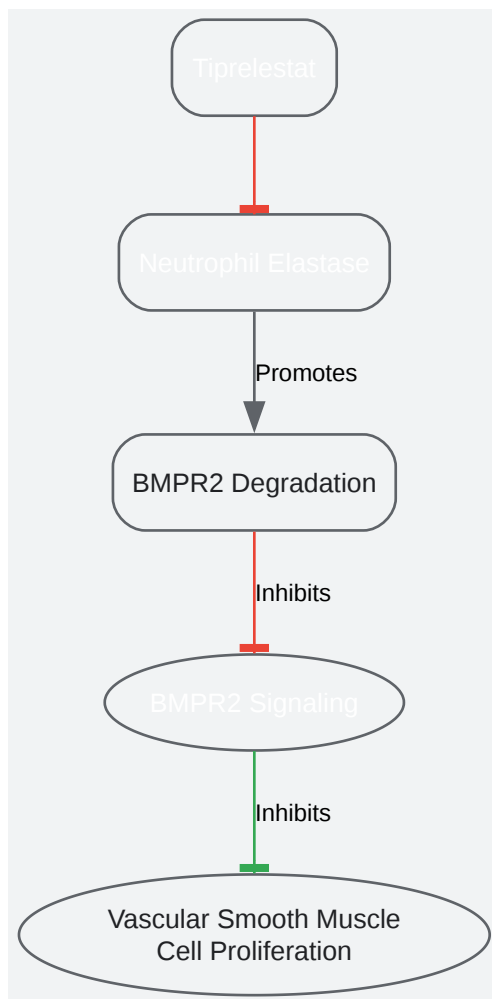
Animal Model	Dosage	Administration Route	Reference
Mice with hypoxic pulmonary hypertension	0.2 mg/kg, daily for 2 weeks	Subcutaneous (s.c.)	Not explicitly cited
Ventilated newborn mice	1 mg/kg	Intranasal inhalation	Not explicitly cited
Human Clinical Trial (COVID-19)	100 mg in 100 ml sodium chloride solution, twice daily	Intravenous (i.v.) infusion	[4]



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Tiprelestat's Inhibition of NF- κ B Pathway.

4.2. Restoration of BMPR2 Signaling:



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Tiprelestat's Restoration of BMPR2 Signaling.

Conclusion

The protocols and information provided in this document are intended to serve as a comprehensive guide for researchers utilizing **Tiprelestat** in experimental settings. Adherence to these guidelines for the preparation and handling of **Tiprelestat** solutions will contribute to the accuracy and reproducibility of experimental outcomes. As with any recombinant protein, it is advisable to consult the product-specific datasheet provided by the supplier for any lot-specific information.

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